

Kathon 886 mechanism of action biocides

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Compound Focus: Kathon 886

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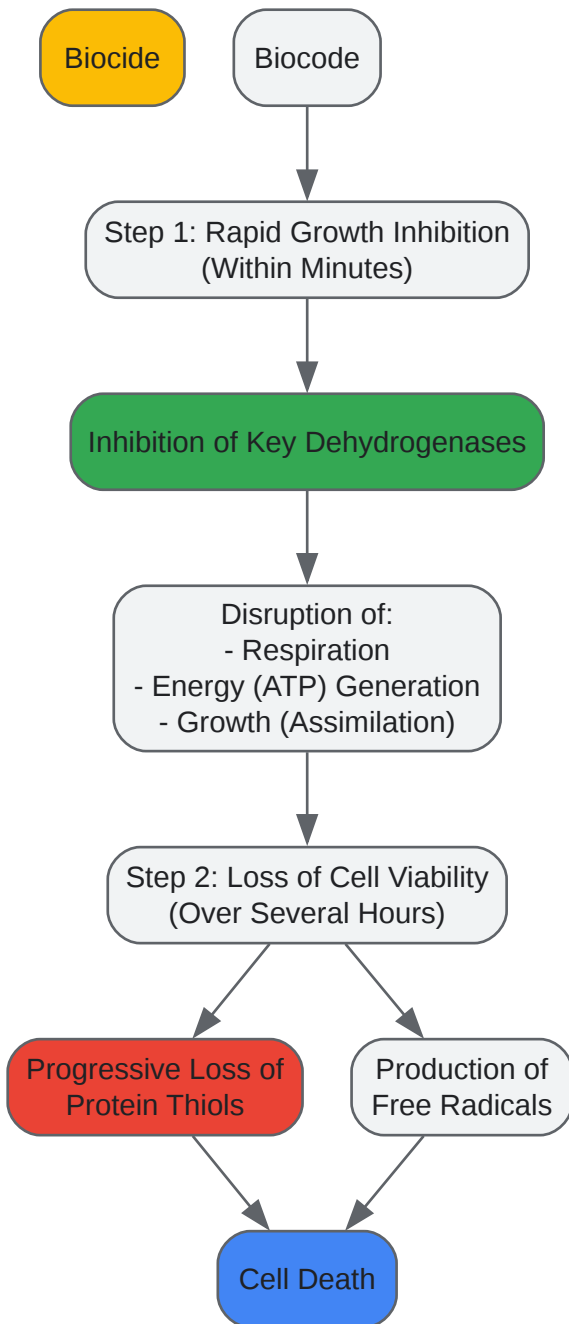
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Biochemical Mechanism of Action

Kathon 886's primary active ingredients, 5-chloro-2-methyl-4-isothiazolin-3-one (MCI) and 2-methyl-4-isothiazolin-3-one (MI), act through a progressive, two-stage mechanism culminating in cell death [1].

Physiological Activity Inhibited	Key Enzymes Targeted	Cellular Consequence	Timeline of Effect
Respiration (Oxygen consumption)	Alpha-ketoglutarate, pyruvate, and succinate dehydrogenases (Krebs cycle)	Disruption of central metabolic pathways	Growth inhibition within minutes [1]
Energy Generation (ATP synthesis)	NADH dehydrogenase	Halting of energy production	
Growth (Assimilation)	Lactate dehydrogenase (nutrient metabolism)	Cessation of cell growth and replication	
Cell Viability	Multiple pathways leading to loss of protein thiols	Production of free radicals and cell death	Loss of viability after several hours [1]

The following diagram illustrates this sequential mechanism:



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Experimental Evidence & Efficacy Data

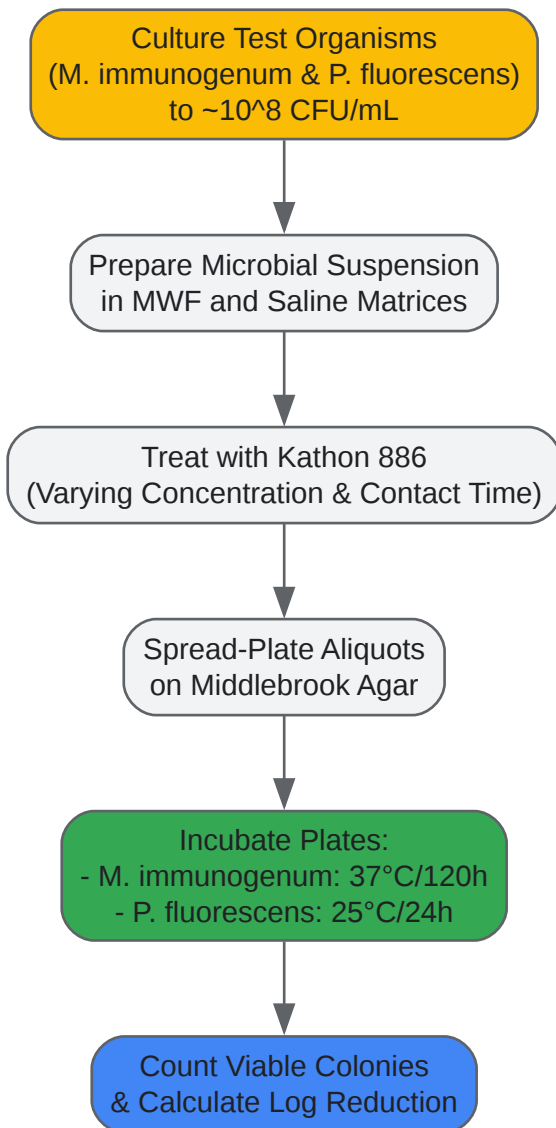
The proposed mechanism is supported by experimental data demonstrating **Kathon 886**'s efficacy against various microorganisms.

Protocol for Evaluating Biocidal Efficacy in Metalworking Fluid

One study detailed a suspension test to determine the minimum inhibitory concentration (MIC) and log reduction of viable cells [2].

- **Test Organisms:** *Mycobacterium immunogenum* and *Pseudomonas fluorescens*, representing occupational health concerns in metalworking fluids [2].
- **Culture Conditions:** Organisms were grown to exponential phase in broth to a density of $\sim 10^8$ CFU/mL [2].
- **Test Matrix:** A filter-sterilized, commercial synthetic metalworking fluid at 5% concentration; saline was used as a control matrix [2].
- **Treatment:** 1 mL of microbial suspension was treated with **Kathon 886** at various final concentrations and contact times [2].
- **Viability Assessment:** Survival was determined by spread-plating 100 μ L aliquots on Middlebrook agar. Plates for *M. immunogenum* were incubated at 37°C for 120 hours, and for *P. fluorescens* at 25°C for 24 hours. Log reductions were calculated from viable counts [2].

The experimental workflow for this protocol is summarized below:



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Quantitative Efficacy Findings

Experimental results show **Kathon 886** is effective at low concentrations, though efficacy varies by organism and environment.

Microorganism	Matrix	Effective Concentration & Contact Time	Observed Effect	Reference
Mycobacterium immunogenum	Saline	10,000 ppm, 15 min	≥8-log reduction	[2]
Mycobacterium immunogenum	Metalworking Fluid (MWF)	10,000 ppm, 15 min	≥8-log reduction	[2]
Pseudomonas fluorescens	Not Specified	540 ppm active ingredient	Inactivation	[3]
Mycobacterium immunogenum	Not Specified	600-900 ppm active ingredient	Effective control	[3]
General Bacteria & Fungi	Metalworking Fluids	5 to 75 ppm active ingredient	Effective control in use-dilution fluid	[1]

Toxicity, Mutagenicity, and Resistance

- **Mutagenicity:** A key study found that the mutagenic activity of Kathon formulations in *Salmonella typhimurium* TA100 is primarily attributed to the MCI component and a dichlorinated byproduct, while MI itself was non-mutagenic [4].
- **Resistance Development:** Laboratory studies show that repeated subculturing of *Pseudomonas aeruginosa* in sublethal concentrations of **Kathon 886** can select for populations with higher resistance levels. Under-dosing and specific dosing regimens can influence this resistance development [3].

The experimental data confirms **Kathon 886** is a potent biocide with a well-defined mechanism. When designing experiments, please note that its efficacy can be influenced by the matrix and microbial resistance is a potential concern with improper use.

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References

1. - Ataman Kimya KATHON 886 [atamanchemicals.com]
2. Biocidal Activity of Formaldehyde and Nonformaldehyde ... [pmc.ncbi.nlm.nih.gov]
3. Influence of biocide treatment regimen on resistance ... [sciencedirect.com]
4. Mutagenicity of cosmetic products containing Kathon [pubmed.ncbi.nlm.nih.gov]

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